

An In-depth Technical Guide to 8-Bromo-6-methoxyquinoline

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Compound of Interest

Compound Name: 8-Bromo-6-methoxyquinoline

Cat. No.: B1267094

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **8-Bromo-6-methoxyquinoline**, a halogenated derivative of quinoline. The document details its chemical and physical properties, experimental protocols for its synthesis, and its applications in medicinal chemistry and drug development, particularly focusing on its role as a key scaffold for pharmacologically active compounds.

Core Data and Physical Properties

8-Bromo-6-methoxyquinoline is a solid organic compound whose structural and physical characteristics are foundational to its use in chemical synthesis and research.

Property	Value
Molecular Weight	238.08 g/mol [1]
Molecular Formula	C ₁₀ H ₈ BrNO[1][2]
CAS Number	50488-36-3[1][2]
IUPAC Name	8-bromo-6-methoxyquinoline[1]
Melting Point	65-66 °C[2]
Boiling Point	329 °C at 760 mmHg[2]
Density	1.516 g/cm ³ [2]
Appearance	Solid
SMILES	<chem>COC1=CC(=C2C(=C1)C=CC=N2)Br</chem> [1]

Experimental Protocols

The synthesis of **8-Bromo-6-methoxyquinoline** is most commonly achieved through the electrophilic bromination of its precursor, 6-methoxyquinoline. The following protocol is adapted from established methodologies for the bromination of 8-substituted quinolines.[3]

Objective: To synthesize **8-Bromo-6-methoxyquinoline** via direct bromination of 6-methoxyquinoline.

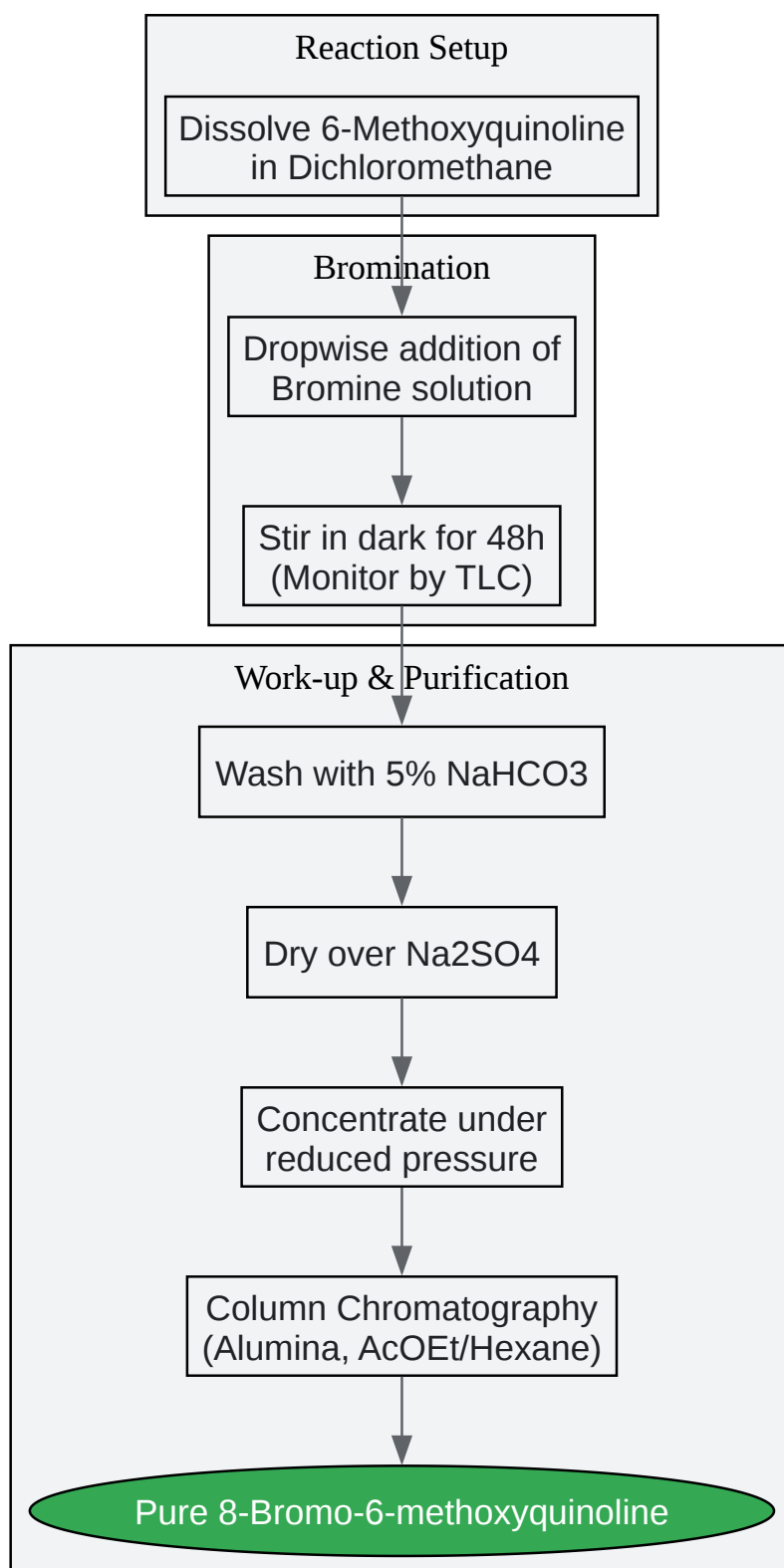
Materials and Reagents:

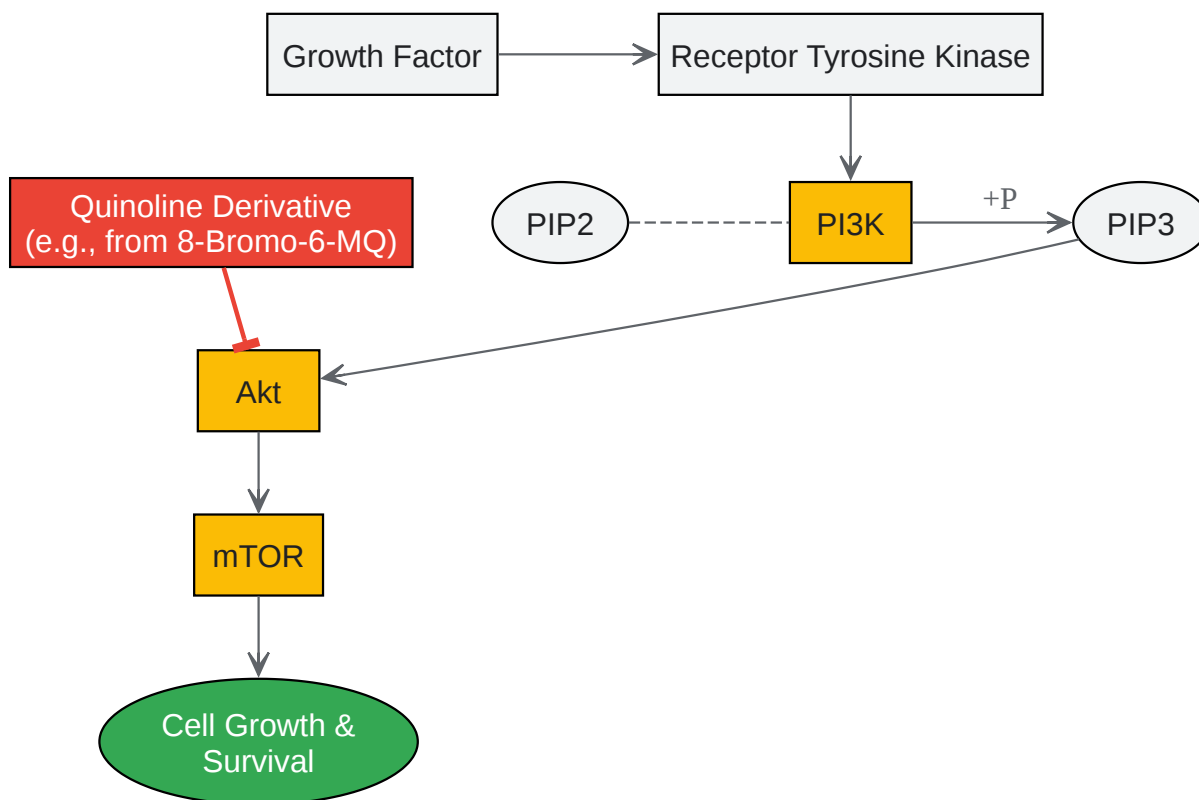
- 6-methoxyquinoline
- Bromine (Br₂)
- Chloroform (CHCl₃) or Dichloromethane (CH₂Cl₂)
- 5% Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)

- Silica gel or Alumina for column chromatography
- Ethyl acetate (AcOEt) / Hexane mixture

Procedure:

- **Reaction Setup:** In a round-bottom flask protected from light, dissolve 6-methoxyquinoline (1.0 equivalent) in distilled dichloromethane (CH_2Cl_2).
- **Bromine Addition:** Prepare a solution of bromine (1.1 equivalents) in CH_2Cl_2 . Add this solution dropwise to the 6-methoxyquinoline solution over a period of 10-15 minutes at ambient temperature.
- **Reaction Monitoring:** Stir the reaction mixture in the dark for 48 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with a 5% sodium bicarbonate solution (3 times) to neutralize any remaining HBr and quench unreacted bromine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude material using column chromatography on alumina or silica gel. Elute with an ethyl acetate/hexane gradient (e.g., 1:3) to isolate the pure **8-Bromo-6-methoxyquinoline**.^[3]





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References

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[<https://www.benchchem.com/product/b1267094#8-bromo-6-methoxyquinoline-molecular-weight>]

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